

# 4-Bromo-1-ethyl-1H-pyrazole: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 4-bromo-1-ethyl-1H-pyrazole

Cat. No.: B1280220

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Introduction: **4-Bromo-1-ethyl-1H-pyrazole** is a heterocyclic organic compound utilized as a building block in the synthesis of various pharmaceutical and agrochemical agents. Its molecular structure, featuring a pyrazole ring substituted with a bromine atom and an ethyl group, offers versatile reactivity for the development of novel molecules. This guide provides a comprehensive overview of the safety and handling procedures necessary for the responsible use of this compound in a laboratory setting.

## Hazard Identification and Classification

**4-Bromo-1-ethyl-1H-pyrazole** is classified as a hazardous substance. The primary hazards associated with this chemical are skin and eye irritation. Inhalation of vapors or dust may also cause respiratory tract irritation.

Table 1: GHS Classification

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor if you feel unwell.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.

- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-bromo-1-ethyl-1H-pyrazole** is provided below.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>7</sub> BrN <sub>2</sub>
Molecular Weight	175.03 g/mol
Appearance	Not specified (likely a liquid or low-melting solid)
Boiling Point	Not available
Melting Point	Not available
Solubility	Not available

## Experimental Protocols: Safe Handling and Storage

Given the irritant nature of **4-bromo-1-ethyl-1H-pyrazole**, strict adherence to safety protocols is mandatory. The following are general procedures for handling irritant chemicals and should be adapted to specific laboratory conditions.<sup>[1][2][3][4][5]</sup>

### 3.1. Engineering Controls

- All work with **4-bromo-1-ethyl-1H-pyrazole** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.<sup>[2][4]</sup>
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

### 3.2. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles that provide a complete seal around the eyes are required.<sup>[2]</sup>
- Skin Protection: A flame-retardant lab coat, long pants, and closed-toe shoes must be worn.<sup>[2]</sup>
- Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. Inspect gloves for any signs of degradation or punctures before use.

### 3.3. General Handling Procedures

- Avoid direct contact with the skin, eyes, and clothing.
- Do not breathe vapors or dust.
- Weigh or transfer the chemical in a fume hood.
- Use the smallest amount of the chemical necessary for the experiment.
- Wash hands thoroughly after handling.

### 3.4. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.
- The container should be clearly labeled with the chemical name and all relevant hazard warnings.

## First-Aid Measures

In the event of exposure, immediate action is crucial.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards Arising from the Chemical:** Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.
- **Protective Equipment for Firefighters:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- **Personal Precautions:** Evacuate the area and ensure adequate ventilation. Wear appropriate personal protective equipment (see Section 3.2). Avoid breathing vapors, mist, or gas.
- **Environmental Precautions:** Prevent the chemical from entering drains or waterways.
- **Methods for Cleaning Up:** For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal. For large spills, dike the area to contain the spill and contact emergency services.

## Toxicological and Ecological Information

Toxicological Information:

- No specific quantitative toxicological data (e.g., LD50, LC50) for **4-bromo-1-ethyl-1H-pyrazole** is readily available in the public domain. The primary known health effects are irritation to the skin, eyes, and respiratory system.

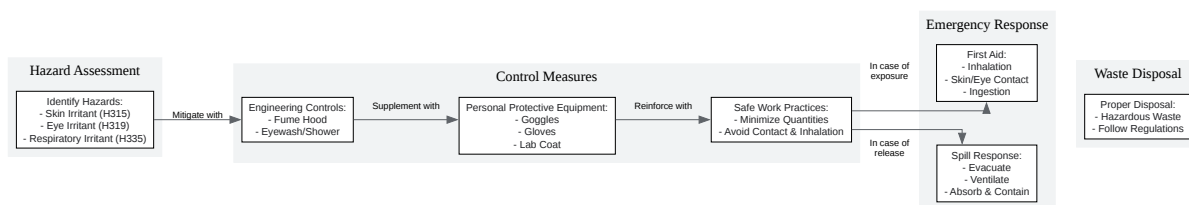
#### Ecological Information:

- There is no specific data available on the environmental fate and ecotoxicity of **4-bromo-1-ethyl-1H-pyrazole**. As a general precaution, releases to the environment should be avoided. Brominated organic compounds can be persistent in the environment and may have harmful effects on aquatic life. The disposal of such compounds should be handled with care to prevent environmental contamination.

## Disposal Considerations

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- This compound and its containers should be treated as hazardous waste.
- Do not dispose of down the drain or in the regular trash. Contact your institution's environmental health and safety department for specific disposal guidance.

## Diagrams



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Caption: Workflow for Hazard Mitigation of **4-bromo-1-ethyl-1H-pyrazole**.

Disclaimer: This document is intended as a guide and is not a substitute for a formal safety data sheet (SDS) or professional safety training. All laboratory personnel should be thoroughly trained on the specific hazards and handling procedures for any chemical they work with. Always consult the most up-to-date SDS for **4-bromo-1-ethyl-1H-pyrazole** from the supplier before use.

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